

Technical Support Center: ACTH (11-24) In Vivo Administration

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Compound of Interest

Compound Name: Acth (11-24)

CAS No.: 4237-93-8

Cat. No.: B550168

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Welcome to the technical support center for researchers utilizing **ACTH (11-24)** in in vivo experiments. This resource provides comprehensive troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to ensure the successful and accurate execution of your studies.

Frequently Asked Questions (FAQs)

Q1: What is **ACTH (11-24)** and what is its primary mechanism of action?

A1: **ACTH (11-24)** is a peptide fragment of the full-length Adrenocorticotrophic Hormone. It is primarily known as a competitive antagonist of the Melanocortin 2 Receptor (MC2R), also known as the ACTH receptor.^{[1][2]} By binding to MC2R, it blocks the endogenous full-length ACTH from activating the receptor, thereby inhibiting the downstream signaling cascade that leads to the production and release of corticosteroids like cortisol and corticosterone.^[3] However, it is crucial to note that some studies have reported weak partial agonist activity, particularly at higher concentrations.^{[3][4]}

Q2: What is the best vehicle for dissolving and administering **ACTH (11-24)** in vivo?

A2: The recommended primary vehicle for **ACTH (11-24)** is a sterile, aqueous buffer. Sterile phosphate-buffered saline (PBS) at pH 7.2 or sterile 0.9% saline are the most common and appropriate choices for in vivo administration. The peptide exhibits good solubility in these aqueous solutions.

Q3: I'm having trouble dissolving **ACTH (11-24)**. What should I do?

A3: If you encounter solubility issues, consider the following:

- **Sonication:** Gentle sonication can aid in dissolving the peptide in aqueous buffers. One supplier suggests that concentrations up to 100 mg/mL in water can be achieved with ultrasonication.
- **pH Adjustment:** Ensure the pH of your saline or PBS is near neutral (7.2-7.4). Peptide solubility is often lowest at its isoelectric point.
- **Avoid DMSO as a primary solvent:** While many peptides are dissolved in Dimethyl Sulfoxide (DMSO), **ACTH (11-24)** has poor to slight solubility in it. If a co-solvent system is absolutely necessary for a high-concentration formulation, a minimal amount of DMSO could be used, but the final solution should be predominantly aqueous. A typical co-solvent vehicle might involve dissolving the peptide in a small amount of DMSO and then diluting it with saline or a mixture of PEG300 and Tween 80, but this should be validated for your specific experiment.

Q4: How should I store **ACTH (11-24)** powder and prepared solutions?

A4:

- **Powder:** The lyophilized powder should be stored at -20°C and is stable for several years under these conditions.
- **Solutions:** It is highly recommended to prepare solutions fresh on the day of use. Aqueous solutions of peptides may not be stable for long periods. If a stock solution must be made, it should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one month. One source advises against storing aqueous solutions for more than one day.

Q5: Can I expect any toxic effects from **ACTH (11-24)** in my animal model?

A5: As a fragment of an endogenous peptide, **ACTH (11-24)** is generally expected to have low toxicity. However, as with any experimental compound, it is crucial to perform a pilot study to determine the maximum tolerated dose and to observe the animals for any adverse effects, especially when using high concentrations or novel administration routes.

Data Summary Tables

Table 1: Solubility of **ACTH (11-24)**

Solvent/Vehicle	Reported Solubility	Notes	Citations
PBS (pH 7.2)	≥10 mg/mL	Recommended for in vivo use.	
PBS (pH 7.2)	~5 mg/mL	Recommended for in vivo use.	
Water	10 mM (~16.5 mg/mL)	Sonication is recommended.	
Water	100 mg/mL	Requires ultrasonication.	
DMSO	Slightly soluble (0.1-1 mg/mL)	Not recommended as a primary solvent.	
DMSO	Insoluble	Conflicting report, caution advised.	

Table 2: Storage and Stability of **ACTH (11-24)**

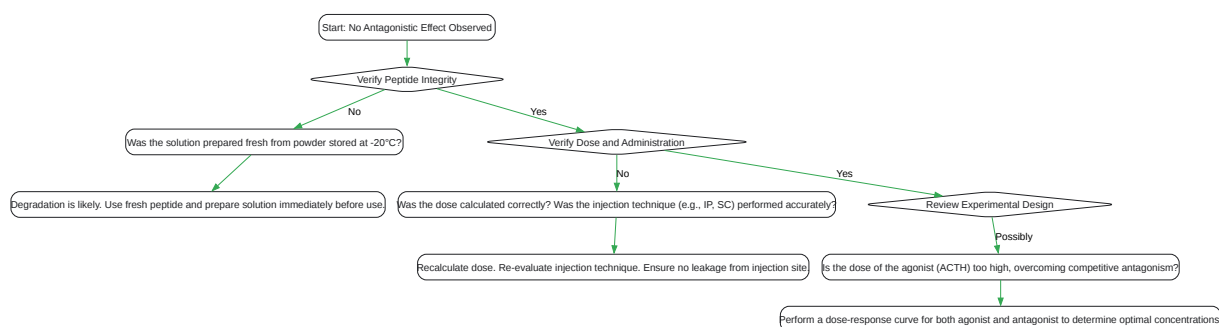
Form	Storage Temperature	Recommended Duration	Notes	Citations
Lyophilized Powder	-20°C	≥ 4 years	Keep away from moisture.	
In Aqueous Solution	4°C or Room Temperature	Use immediately (same day)	Peptide may degrade; not recommended for storage.	
In Solvent (Stock)	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	
In Solvent (Stock)	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles.	

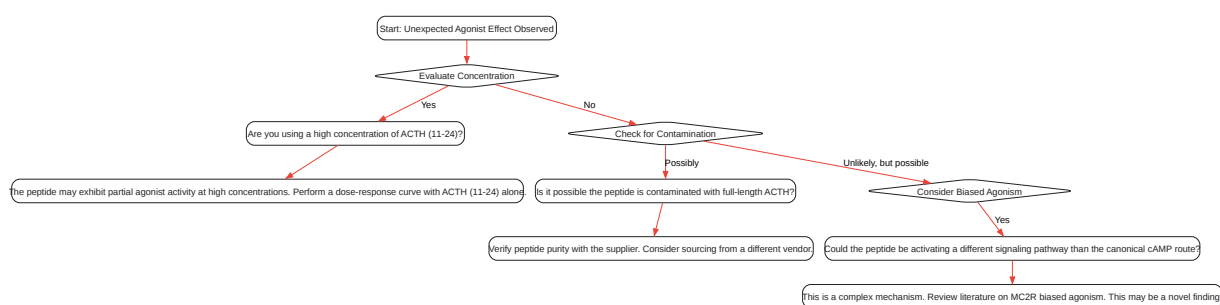
Troubleshooting Guides

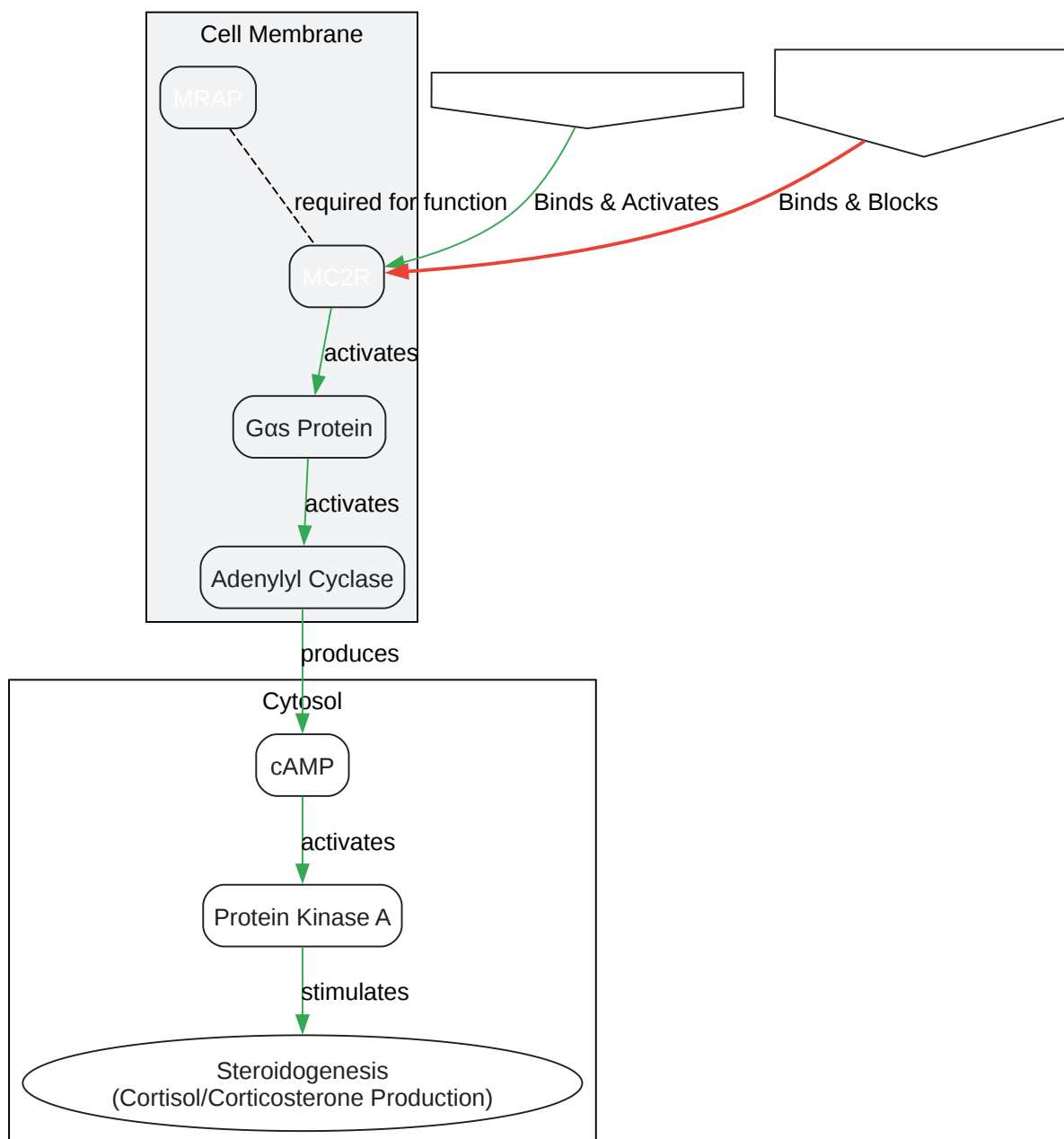
This section addresses specific issues that may arise during your in vivo experiments with **ACTH (11-24)**.

Guide 1: Issue - Lack of Expected Antagonistic Effect

If **ACTH (11-24)** fails to antagonize the effects of ACTH in your model, consider the following workflow.







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References

- [1. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [2. aapep.bocsci.com](https://www.aapep.bocsci.com) [[aapep.bocsci.com](https://www.aapep.bocsci.com)]
- [3. From Bioinactive ACTH to ACTH Antagonist: The Clinical Perspective - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [4. frontiersin.org](https://www.frontiersin.org) [[frontiersin.org](https://www.frontiersin.org)]
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